

# An In-depth Technical Guide to the Synthetic Cannabinoid MMB-5Br-INACA

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## Compound of Interest

Compound Name: MMB-5Br-INACA

Cat. No.: B10829084

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## Executive Summary

This technical guide provides a comprehensive overview of **MMB-5Br-INACA** (also known as MDMB-5Br-INACA), a synthetic cannabinoid of the indazole-3-carboxamide class. This document details its discovery and history, chemical synthesis, analytical characterization, and pharmacological profile, with a focus on its interaction with cannabinoid receptors CB1 and CB2. **MMB-5Br-INACA** is notable for being a "tail-less" analog, lacking the N-alkyl chain common to many potent synthetic cannabinoid receptor agonists (SCRAs). Despite this structural feature, it exhibits psychoactive effects and functions as a precursor in the synthesis of other potent cannabinoids.<sup>[1][2][3][4]</sup> This guide synthesizes available data into structured tables, provides detailed experimental methodologies, and includes visualizations of key pathways and workflows to serve as a valuable resource for the scientific community.

## Discovery and History

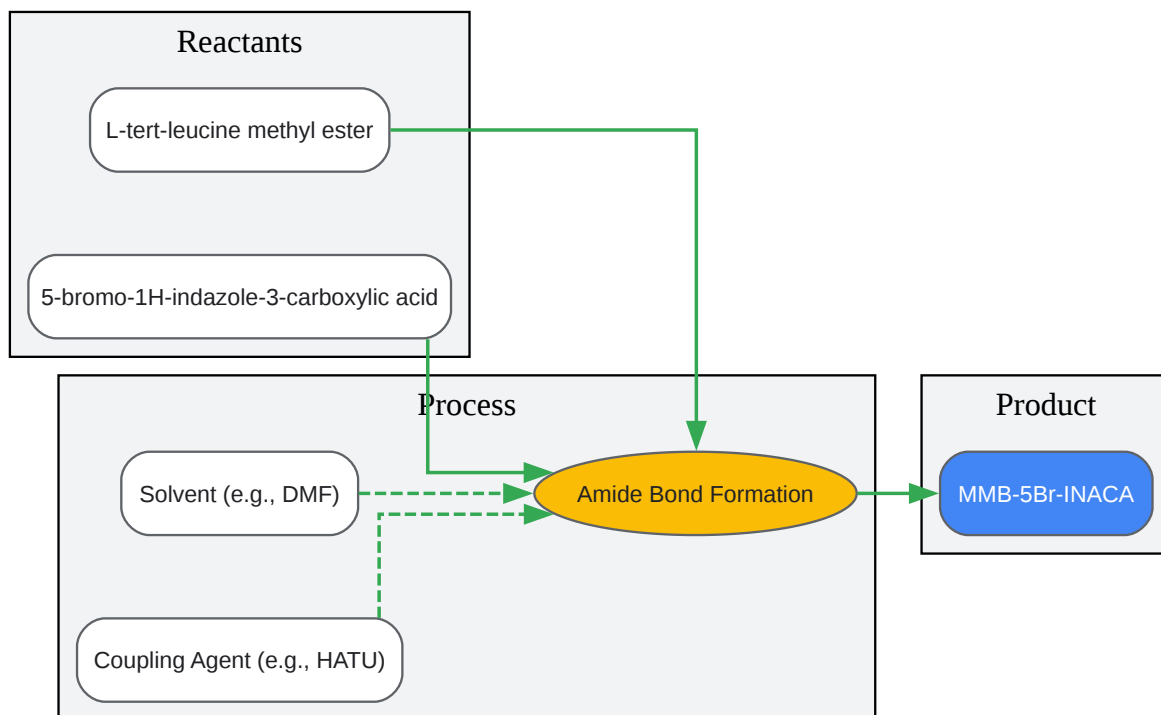
The emergence of **MMB-5Br-INACA** is closely linked to the ever-evolving landscape of new psychoactive substances (NPS). Its appearance on the illicit drug market is largely seen as a response to legislative changes and class-wide bans on synthetic cannabinoids in various parts of the world, notably China's scheduling actions in July 2021.<sup>[4][5]</sup> The first detections of brominated indazole synthetic cannabinoids, including **MMB-5Br-INACA**, were reported in forensic casework in late 2021 and 2022.<sup>[2][6]</sup> These compounds, often sold in "chemistry kits," are designed to circumvent existing drug laws by serving as precursors that can be readily

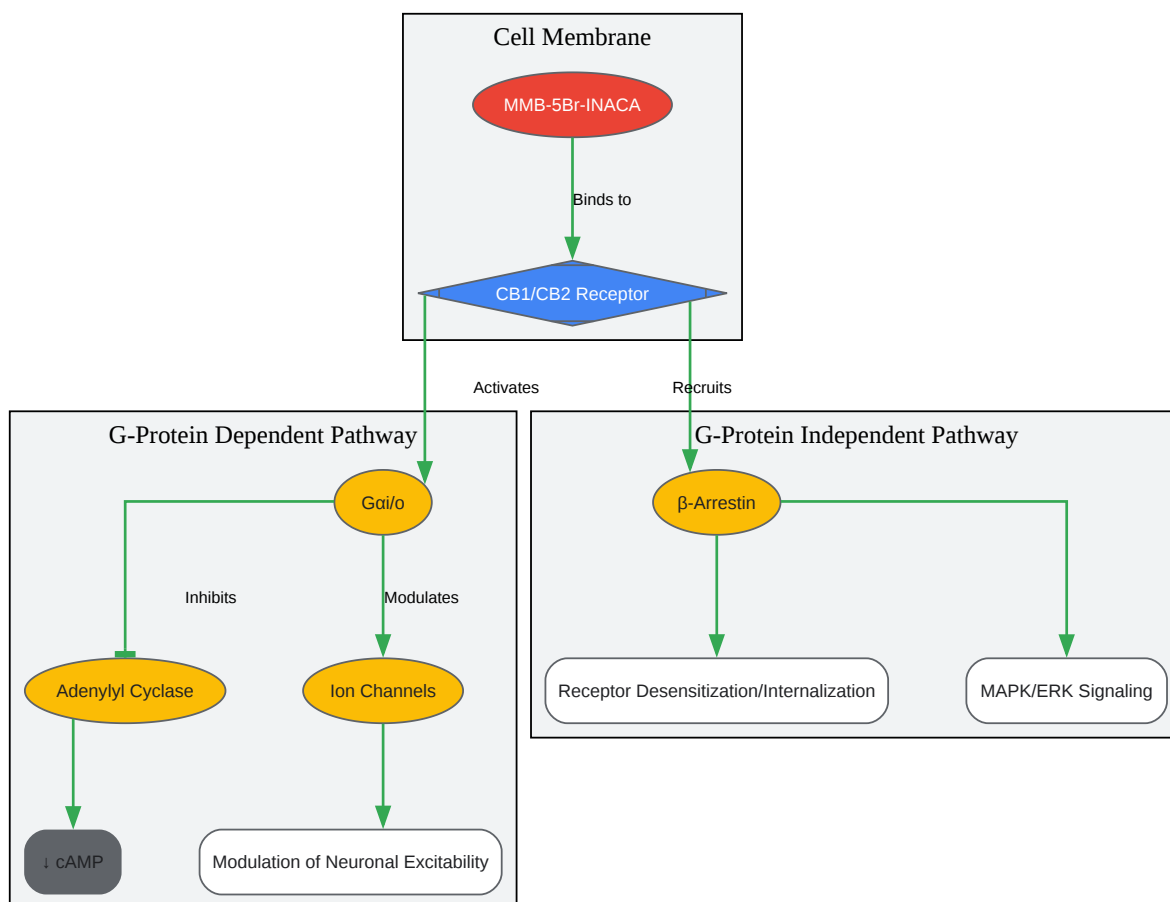
converted into more potent, often scheduled, "tailed" analogues.[2][3][7] The history of synthetic cannabinoids dates back to the mid-1990s with the work of researchers like John W. Huffman, who synthesized numerous compounds for pharmacological research.[8] However, the recent wave of brominated and "tail-less" compounds like **MMB-5Br-INACA** represents a new chapter in the clandestine chemists' efforts to stay ahead of legal restrictions.

## Chemical Synthesis

While **MMB-5Br-INACA** is often a precursor, its own synthesis involves the coupling of 5-bromo-1H-indazole-3-carboxylic acid with the methyl ester of L-tert-leucine. A general synthetic approach is outlined below.

### Synthesis Workflow





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